

Application Note: HPLC Analysis of N-Demethyl Lincomycin Hydrochloride

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Compound of Interest

Compound Name: *N-Demethyl Lincomycin Hydrochloride*

Cat. No.: *B565797*

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Abstract

This application note details a precise and accurate High-Performance Liquid Chromatography (HPLC) method for the quantitative analysis of **N-Demethyl Lincomycin Hydrochloride**. This method is crucial for the quality control of Lincomycin Hydrochloride in pharmaceutical formulations, where N-Demethyl Lincomycin is a known impurity. The described protocol is designed for researchers, scientists, and drug development professionals requiring a reliable analytical procedure for this specific compound.

Introduction

Lincomycin is a lincosamide antibiotic used to treat a variety of bacterial infections. N-Demethyl Lincomycin is a related substance and a specified impurity in Lincomycin Hydrochloride preparations, as listed in pharmacopoeias such as the British Pharmacopoeia.^[1] Accurate quantification of this impurity is essential to ensure the safety and efficacy of the final drug product. This document provides a detailed HPLC protocol, including system suitability parameters and performance characteristics, to facilitate the analysis of **N-Demethyl Lincomycin Hydrochloride**.

Experimental Instrumentation

A standard HPLC system equipped with a UV detector is suitable for this analysis.

Chromatographic Conditions

The following table summarizes the recommended HPLC conditions for the analysis of **N-Demethyl Lincomycin Hydrochloride**. These conditions have been adapted from validated methods for Lincomycin and its related substances.^{[2][3]}

Parameter	Recommended Condition
Column	ZORBAX SB-C18 (4.6 x 75 mm, 3.5 µm) or equivalent
Mobile Phase	0.023 M Orthophosphoric acid (pH adjusted to 2.3 with Ammonium Hydroxide) : Acetonitrile (67:33, v/v)
Flow Rate	1.0 mL/min
Injection Volume	20 µL
Column Temperature	Ambient
Detection Wavelength	210 nm

Protocols

Preparation of Standard Solutions

- Primary Standard Stock Solution (1000 µg/mL): Accurately weigh about 25 mg of **N-Demethyl Lincomycin Hydrochloride** reference standard into a 25 mL volumetric flask. Dissolve in and dilute to volume with the mobile phase.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the primary standard stock solution with the mobile phase to achieve concentrations in the range of 5.0 - 100 µg/mL.

Preparation of Sample Solution

- Accurately weigh a quantity of the Lincomycin Hydrochloride sample, equivalent to about 25 mg of Lincomycin, into a 25 mL volumetric flask.

- Dissolve in and dilute to volume with the mobile phase.
- Filter the solution through a 0.45 µm syringe filter before injection.

System Suitability

Before sample analysis, the chromatographic system must meet the following criteria:

Parameter	Acceptance Criteria
Tailing Factor	Not more than 2.0 for the N-Demethyl Lincomycin peak
Theoretical Plates	Not less than 2000 for the N-Demethyl Lincomycin peak
Relative Standard Deviation (RSD)	Not more than 2.0% for six replicate injections of a working standard solution

Analysis Procedure

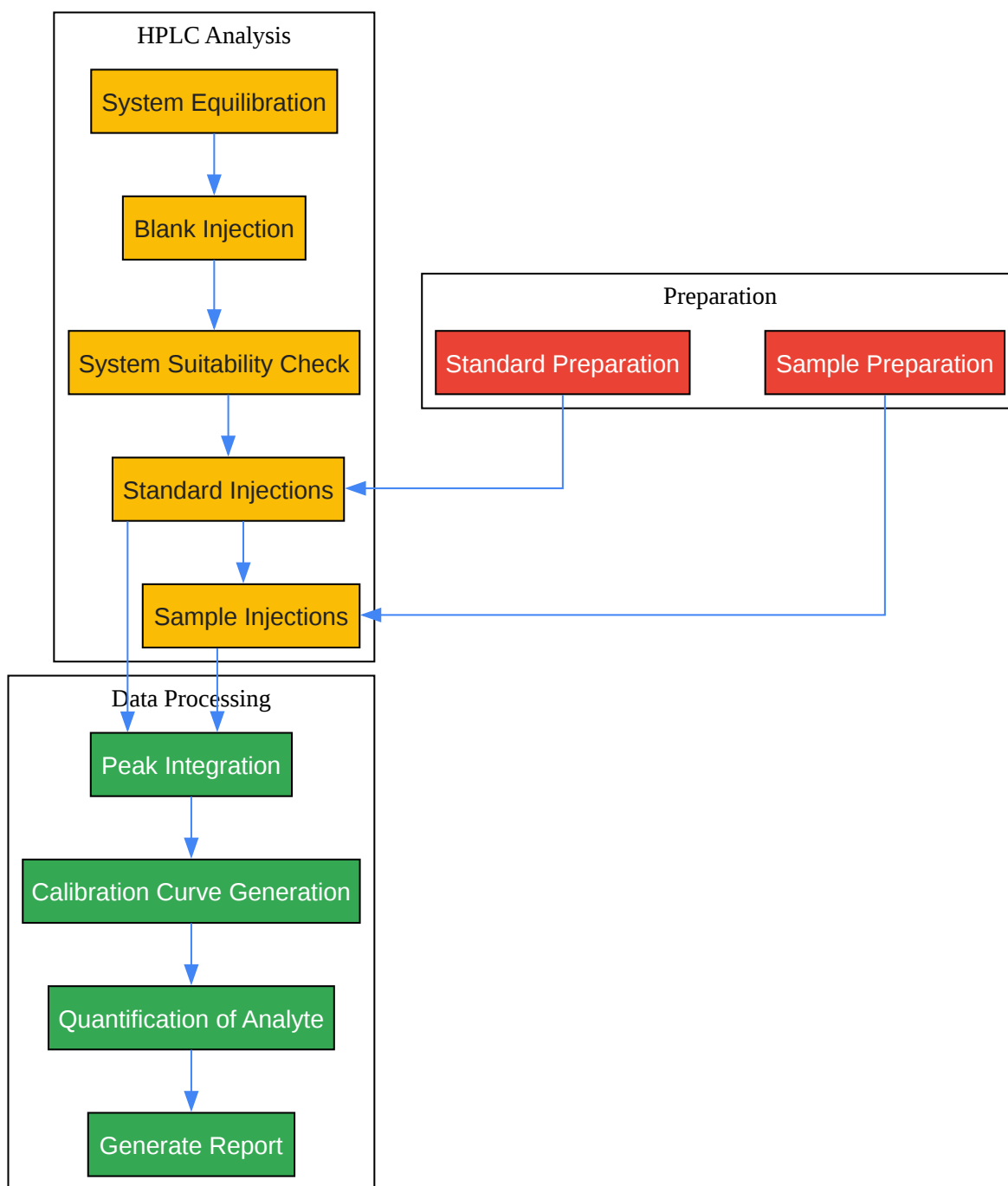
- Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
- Inject a blank (mobile phase) to ensure the absence of interfering peaks.
- Perform six replicate injections of a mid-range working standard solution to check for system suitability.
- Inject the series of working standard solutions to generate a calibration curve.
- Inject the sample solution in duplicate.
- Calculate the concentration of **N-Demethyl Lincomycin Hydrochloride** in the sample using the calibration curve.

Quantitative Data Summary

The following table summarizes the expected performance characteristics of this method, based on validated methods for Lincomycin and its impurities.[\[2\]](#)[\[3\]](#)

Parameter	Expected Performance
Linearity Range	5.0 - 100 µg/mL
Correlation Coefficient (r ²)	≥ 0.999
Limit of Detection (LOD)	Approximately 1.4 µg/mL
Limit of Quantitation (LOQ)	Approximately 4.3 µg/mL
Precision (%RSD)	≤ 2.0%
Accuracy (% Recovery)	98.0% - 102.0%

Experimental Workflow



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Caption: Workflow for the HPLC analysis of **N-Demethyl Lincomycin Hydrochloride**.

Conclusion

The HPLC method described in this application note is suitable for the accurate and precise quantification of **N-Demethyl Lincomycin Hydrochloride**. The protocol is straightforward and utilizes common instrumentation and reagents, making it readily implementable in a quality control laboratory. Adherence to the system suitability criteria will ensure the generation of reliable results for the assessment of Lincomycin Hydrochloride purity.

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References

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